

2,4-Dimethyl-1,3-dioxane storage and handling precautions

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Compound of Interest

Compound Name: **2,4-Dimethyl-1,3-dioxane**

Cat. No.: **B1663926**

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Technical Support Center: 2,4-Dimethyl-1,3-dioxane

This guide provides essential information for the safe storage and handling of **2,4-Dimethyl-1,3-dioxane**. Please consult this resource to address common issues and ensure safe laboratory practices.

Frequently Asked Questions (FAQs)

Q1: What are the primary hazards associated with **2,4-Dimethyl-1,3-dioxane**?

A1: **2,4-Dimethyl-1,3-dioxane** is a highly flammable liquid and vapor.^[1] It can cause serious eye irritation.^{[1][2]} Like other ethers, it may form explosive peroxides upon prolonged exposure to air.^[3]

Q2: How should **2,4-Dimethyl-1,3-dioxane** be stored?

A2: It should be stored in a tightly closed container in a dry, cool, and well-ventilated area.^{[1][4]} ^[5] Keep it away from heat, sparks, open flames, and hot surfaces.^{[1][3][6]} It is also recommended to store it under an inert atmosphere and protect it from moisture.^[3]

Q3: What materials are incompatible with **2,4-Dimethyl-1,3-dioxane**?

A3: Avoid contact with strong oxidizing agents, reducing agents, and halogens.[3][4] It should also be stored away from foodstuff containers.[1][5]

Q4: What should I do in case of a spill?

A4: In the event of a spill, immediately remove all sources of ignition and ensure adequate ventilation.[1][5] Use non-sparking tools and explosion-proof equipment for cleanup.[1][5] Absorb the spill with an inert material like dry earth, sand, or vermiculite and place it in a suitable, closed container for disposal.[4][7] Prevent the spill from entering drains or waterways.[5][8]

Q5: What personal protective equipment (PPE) is required when handling this chemical?

A5: When handling **2,4-Dimethyl-1,3-dioxane**, it is essential to wear appropriate PPE to prevent exposure. This includes tightly fitting safety goggles or a face shield, chemical-resistant gloves (e.g., nitrile rubber), and flame-retardant, impervious protective clothing.[1][9][10] If working in an area with insufficient ventilation, a NIOSH/MSHA approved respirator should be used.[3][10]

Troubleshooting Guide

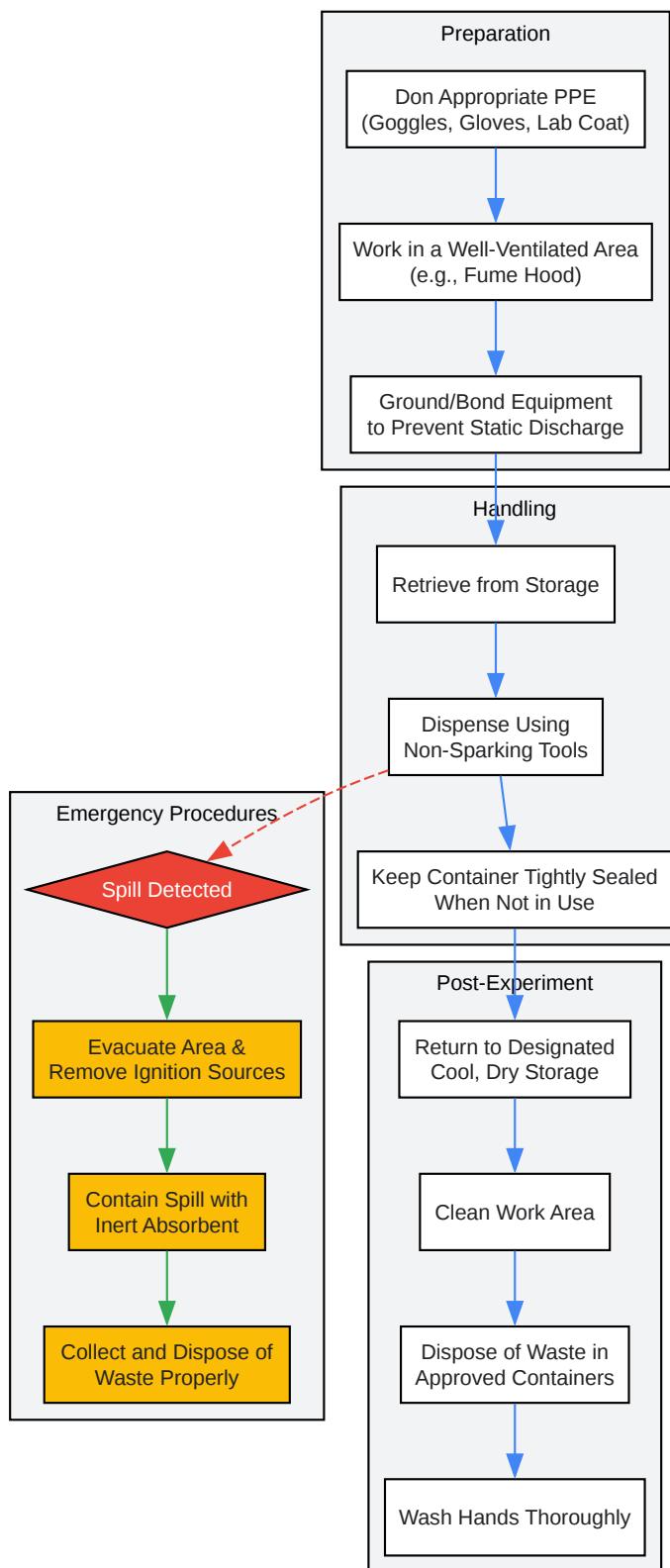
Problem	Possible Cause	Solution
Visible crystal formation in the container.	Peroxide formation may have occurred.	Do not open or move the container. Peroxides can be explosive. The container should be considered extremely dangerous and should only be handled by professionals for disposal.[3]
Ether-like odor detected in the storage area.	Improperly sealed container or a leak.	Ensure the container is tightly closed.[1][3][4][5][6][11] Check for any spills or leaks in the storage area and clean them up immediately following proper spill response procedures.
Skin or eye irritation after handling.	Direct contact with the chemical.	In case of skin contact, immediately wash the affected area with soap and plenty of water.[1] For eye contact, rinse cautiously with water for several minutes, removing contact lenses if present and easy to do, and continue rinsing.[4][6] Seek medical attention if irritation persists.[8][12]

Quantitative Data Summary

Parameter	Value/Information	Source
Molecular Formula	C6H12O2	[2]
Molecular Weight	116.16 g/mol	[2]
Flash Point	23.9 °C (75 °F)	
Boiling Point	116.5–121 °C	
Storage Temperature	Store in a cool place. Recommended storage temperature is often indicated on the product label.	[1] [6]

Experimental Workflow and Handling Protocol

The following diagram outlines the standard workflow for the safe handling of **2,4-Dimethyl-1,3-dioxane** in a laboratory setting.

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Caption: Safe handling workflow for **2,4-Dimethyl-1,3-dioxane**.

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